

Solubility Profile & Solvent Selection Guide: 2-Chloro-5-phenylfuran[1][2]

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Compound of Interest

Compound Name: 2-Chloro-5-phenylfuran

Cat. No.: B14133717

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Executive Summary

2-Chloro-5-phenylfuran (CAS: 168109-29-3) is a specialized organohalogen intermediate predominantly utilized in medicinal chemistry for the synthesis of biaryl scaffolds, including potential PDE4 inhibitors and other bioactive heterocycles.[1][2] Unlike common commodity chemicals, its solubility data is not widely cataloged in standard physical property databases.

This technical guide provides a derived solubility profile based on structural physicochemical analysis and empirical synthesis data. It is designed to assist researchers in selecting optimal solvent systems for reaction, extraction, and purification workflows.

Part 1: Physicochemical Profile & Theoretical Solubility

Understanding the molecular architecture of **2-Chloro-5-phenylfuran** is the first step in predicting its solvent behavior.

Structural Analysis[4][5]

- Core Structure: A furan ring substituted at the 2- and 5-positions.[3][4][5]

- Substituents:
 - Phenyl Group (C₆H₅-): Adds significant lipophilicity and planarity.
 - Chlorine Atom (-Cl): Increases molecular weight and lipophilicity (hydrophobicity) while offering a handle for further functionalization (e.g., via metal-catalyzed cross-coupling).
- Physical State: Reported as a colorless oil or low-melting solid depending on purity and ambient temperature [1].

Predicted Physicochemical Properties

Property	Value / Description	Implication for Solubility
Molecular Formula	C ₁₀ H ₇ ClO	Low molecular weight facilitates solubility in organic media.
Molecular Weight	178.61 g/mol	--
LogP (Predicted)	~3.5 – 4.0	Highly Lipophilic. Prefers non-polar organic solvents.
H-Bond Donors	0	No capacity to donate H-bonds; poor solubility in water.
H-Bond Acceptors	1 (Furan Oxygen)	Weak acceptor; limited solubility in protic solvents unless they are organic (e.g., alcohols).

Part 2: Solubility & Miscibility Profile

Based on the "like dissolves like" principle and empirical purification data (elution with Petroleum Ether/Ethyl Acetate 100:1) [1], the solubility profile is categorized below.

Solvent Compatibility Table

Solvent Class	Specific Solvents	Solubility Rating	Operational Context
Non-Polar Alkanes	Hexane, Pentane, Petroleum Ether, Heptane	Excellent	Purification: The compound is highly soluble here. Used as the primary mobile phase in silica chromatography.
Chlorinated Solvents	Dichloromethane (DCM), Chloroform (CHCl ₃)	Excellent	Extraction: Ideal for liquid-liquid extraction from aqueous reaction mixtures.
Aromatic Hydrocarbons	Toluene, Benzene	Excellent	Reaction Medium: Suitable for high-temperature couplings (e.g., Suzuki-Miyaura).
Polar Aprotic	Ethyl Acetate (EtOAc), THF, Acetone	Good to Excellent	General Use: Soluble, but often used as the "polar modifier" in chromatography.
Polar Protic	Methanol, Ethanol, Isopropanol	Moderate	Crystallization: Solubility decreases significantly at low temperatures, making these potential candidates for recrystallization if the compound solidifies.
Aqueous	Water, Brine	Insoluble	Workup: The compound will partition entirely into the organic phase.

Purification Insight

The synthesis of **2-Chloro-5-phenylfuran** typically yields an oil that is purified via column chromatography using Petroleum Ether (PE) as the dominant solvent, often with trace amounts of Ethyl Acetate (EA) (e.g., PE:EA = 100:1) [1].

- Interpretation: The compound is extremely non-polar. Even small amounts of polar solvent (EA) move it on silica gel.

Part 3: Experimental Determination Protocols

Since specific quantitative solubility values (e.g., mg/mL) may vary by batch purity, the following self-validating protocols allow researchers to determine exact solubility limits for their specific needs.

Protocol A: Gravimetric Solubility Determination (For Solids)

If your sample is solid at room temperature, use this equilibrium method.

- Preparation: Add excess **2-Chloro-5-phenylfuran** to 5 mL of the target solvent in a sealed vial.
- Equilibration: Stir at 25°C for 24 hours.
- Filtration: Filter the saturated solution through a 0.45 µm PTFE syringe filter (pre-saturated) to remove undissolved solids.
- Evaporation: Transfer a known volume (e.g., 2 mL) to a pre-weighed vessel. Evaporate solvent under vacuum/nitrogen.
- Calculation:

Protocol B: Miscibility Testing (For Oils)

If your sample is an oil, determine miscibility limits.

- Titration: Place 100 mg of **2-Chloro-5-phenylfuran** in a vial.

- Addition: Add solvent in 50 μ L increments, vortexing after each addition.
- Observation:
 - Miscible: One clear phase forms immediately.
 - Immiscible: Two distinct layers persist or emulsion forms.
 - Endpoint: Record the volume of solvent required to reach a single phase (if initially immiscible, though likely miscible in most organics).

Part 4: Practical Applications in Synthesis

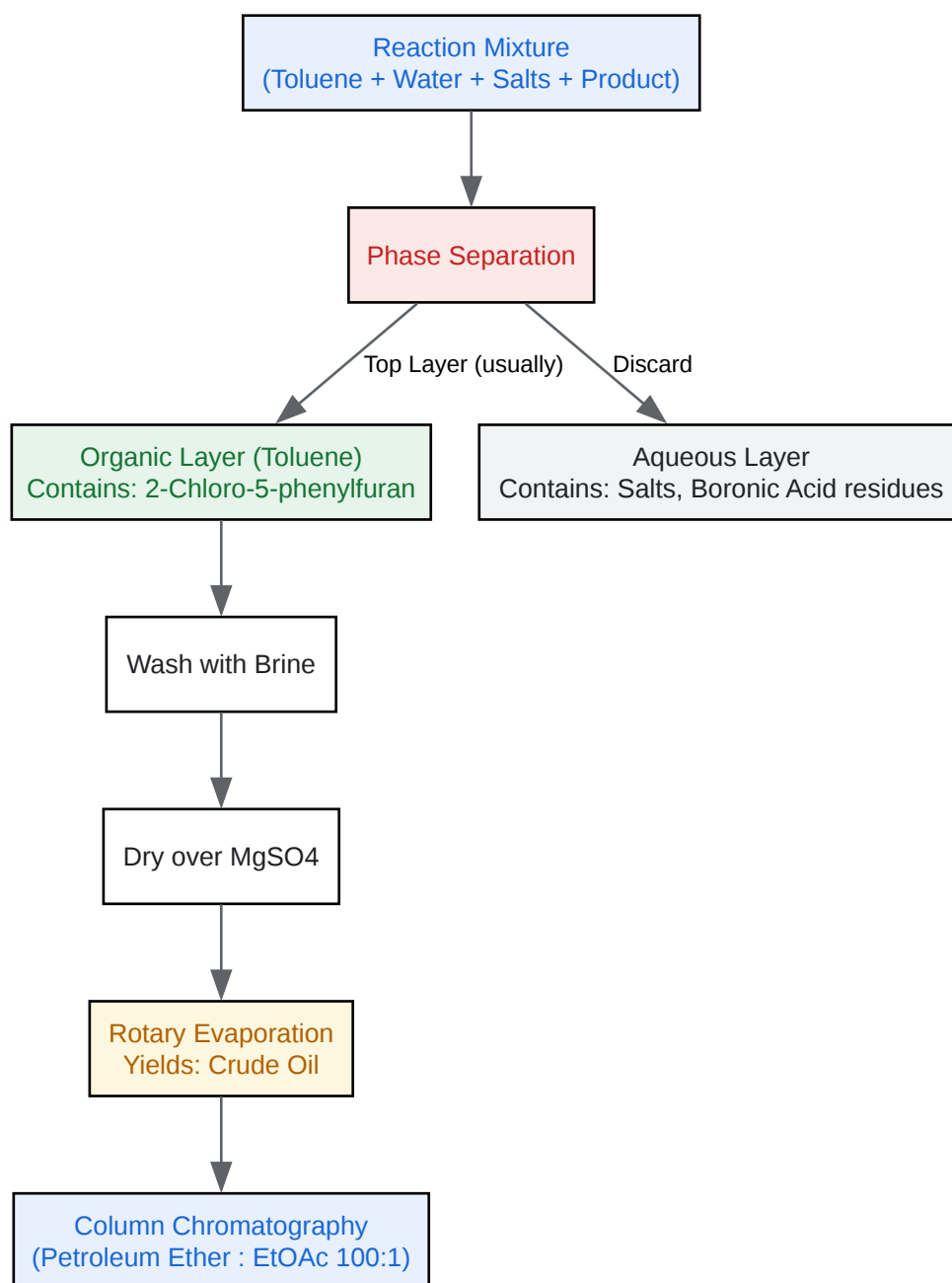
The solubility profile directly dictates the workflow for synthesizing and isolating this compound, particularly in Suzuki-Miyaura Cross-Coupling reactions.

Reaction Solvent Selection

For the coupling of 2-chlorofuran (or 5-bromo-2-chlorofuran) with phenylboronic acid:

- Preferred System: Toluene/Water or Dioxane/Water (Biphasic).
- Why? The product (**2-Chloro-5-phenylfuran**) is lipophilic and will stay in the organic layer (Toluene), protecting it from potential hydrolytic degradation in the aqueous base layer.

Workup Logic (Extraction)

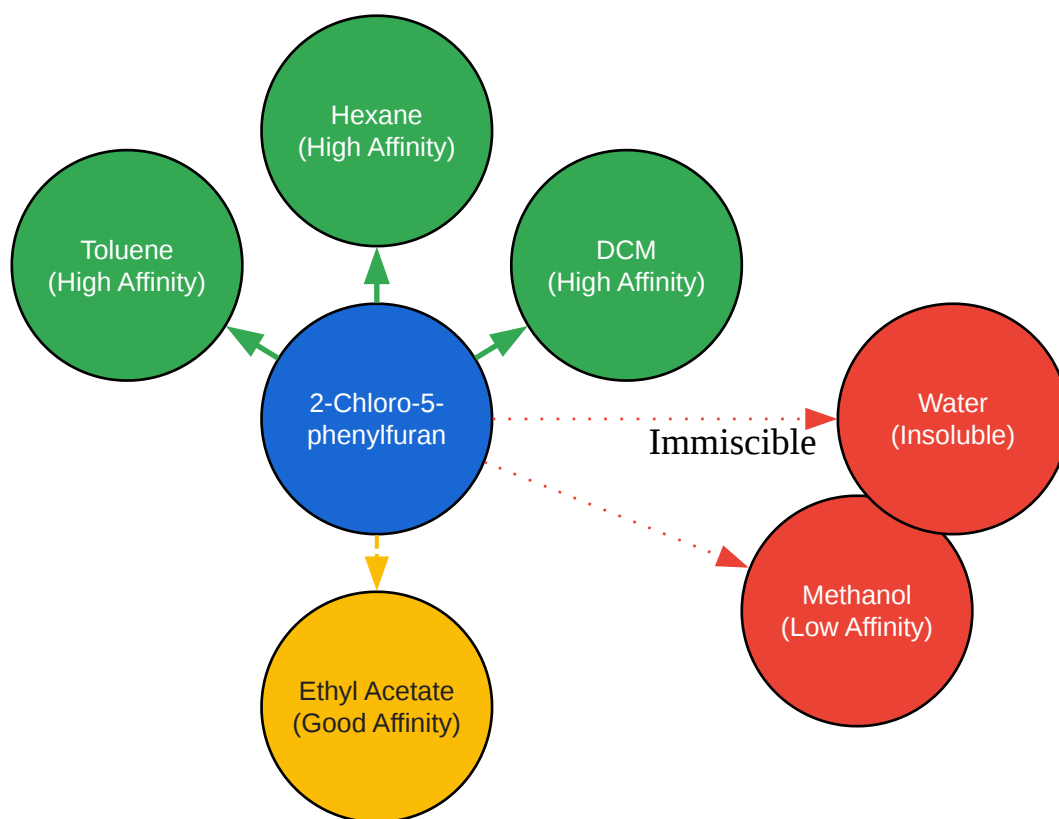


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Figure 1: Extraction and isolation workflow for **2-Chloro-5-phenylfuran**. The compound's high lipophilicity ensures efficient recovery in the organic phase.

Solubility Parameter Map (Hansen Space)

To visualize solvent selection, we can approximate the position of **2-Chloro-5-phenylfuran** in Hansen Solubility Space relative to common solvents.



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Figure 2: Relative solubility map. Green nodes indicate high solubility solvents suitable for dissolution and reaction. Red nodes indicate poor solvents suitable for inducing precipitation or phase separation.

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